

AS-2077715: A Technical Guide to its Antifungal Selectivity and Mechanism of Action

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Compound of Interest

Compound Name: AS-2077715

Cat. No.: B3025940

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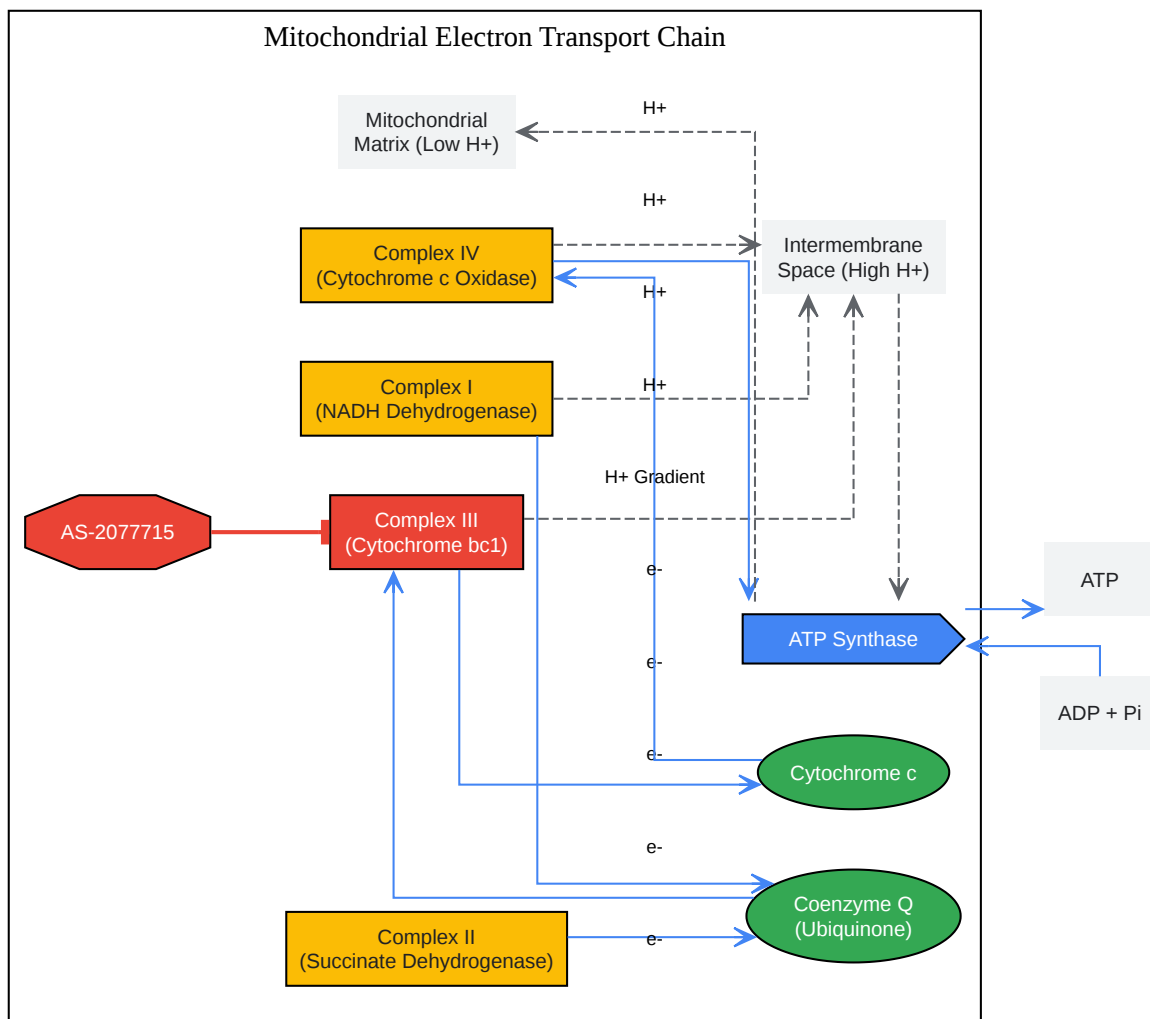
Introduction

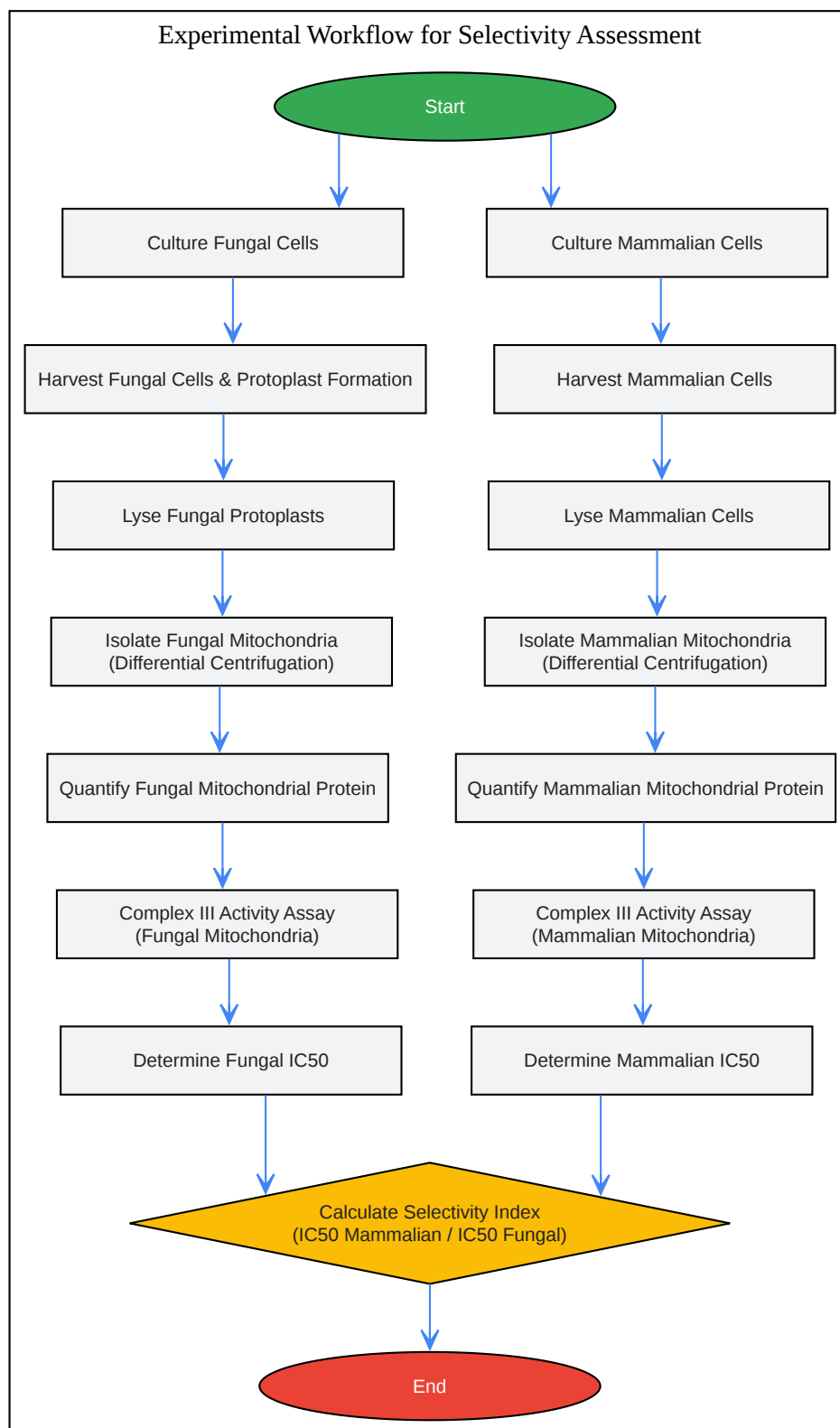
AS-2077715 is a novel antifungal agent isolated from the fermentation broth of the fungus *Capnodium* sp.[1][2] Structurally related to funiculosin, **AS-2077715** has demonstrated notable antifungal activity, particularly against *Trichophyton* species.[1] This technical guide provides a comprehensive overview of the available information regarding the selectivity of **AS-2077715** for fungal versus mammalian cells, its mechanism of action, and the experimental protocols relevant to its evaluation. While specific quantitative data on the selectivity of **AS-2077715** is not publicly available, this document will delve into the underlying principles of its activity and the methodologies used to assess compounds of its class.

Mechanism of Action: Inhibition of the Mitochondrial Cytochrome bc1 Complex

AS-2077715 exerts its antifungal effect by inhibiting the mitochondrial cytochrome bc1 complex, also known as complex III of the electron transport chain.[1] This complex plays a crucial role in cellular respiration by catalyzing the transfer of electrons from ubiquinol to cytochrome c. This process is coupled with the translocation of protons across the inner mitochondrial membrane, generating a proton gradient that drives ATP synthesis.

By inhibiting the cytochrome bc1 complex, **AS-2077715** disrupts the fungal cell's ability to produce ATP through oxidative phosphorylation, leading to a fungistatic or fungicidal effect. This mechanism is a validated target for antifungal drugs, as evidenced by the development of other inhibitors targeting this complex.





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References

- 1. AS2077715: a novel antifungal antibiotic produced by Capnodium sp. 339855 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. AS2077715: a novel antifungal antibiotic produced by Capnodium sp. 339855. | Sigma-Aldrich [sigmaaldrich.com]
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